

# handling and storage of air-sensitive Bis(1,5-cyclooctadiene)nickel(0).

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Compound of Interest

Compound Name: Bis(1,5-cyclooctadiene)nickel(0)

Cat. No.: B103923

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# Technical Support Center: Bis(1,5-cyclooctadiene)nickel(0) [Ni(COD)<sub>2</sub>]

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and storage of the air-sensitive catalyst, **Bis(1,5-cyclooctadiene)nickel(0)**, commonly known as Ni(COD)<sub>2</sub>.

## **Troubleshooting Guides**

This section addresses specific issues that may arise during the handling and use of Ni(COD)2.



Problem	Possible Cause	Suggested Solution
Color of Ni(COD)2 is dark yellow, brown, or green instead of bright yellow.	Decomposition of the complex due to exposure to air, moisture, light, or elevated temperatures.[1][2]	Discard the decomposed material. If purification is necessary, recrystallization from toluene at low temperatures can be attempted, though purchasing fresh material is recommended.[3][4]
Reaction catalyzed by Ni(COD)2 is sluggish or fails.	The Ni(COD) <sub>2</sub> may have partially or fully decomposed, reducing its catalytic activity.[2]	Use a fresh batch of high- purity Ni(COD) <sub>2</sub> . Ensure all solvents and reagents are rigorously dried and degassed. Maintain a strict inert atmosphere throughout the experiment.
A black precipitate forms in the reaction mixture.	This is likely metallic nickel, a product of Ni(COD) <sup>2</sup> decomposition.[5][6]	The reaction should be stopped. The formation of nickel metal indicates catalyst decomposition. Review the experimental setup to ensure the exclusion of air and moisture.
Inconsistent results between batches of Ni(COD)2.	The quality of Ni(COD) <sub>2</sub> can vary. Improper storage of a batch can lead to gradual decomposition.[2]	Always store Ni(COD) <sub>2</sub> in a freezer at -20°C under an inert atmosphere (e.g., argon or nitrogen).[7][8][9][10] Purchase from a reputable supplier and note the date of receipt.

## **Frequently Asked Questions (FAQs)**

Storage and Handling

### Troubleshooting & Optimization





- Q1: What are the ideal storage conditions for Ni(COD)<sub>2</sub>? A1: Ni(COD)<sub>2</sub> is extremely sensitive to air, moisture, light, and heat.[1][7][9][11] It must be stored in a tightly sealed container under an inert atmosphere (argon or nitrogen) in a freezer, typically at -20°C.[7][8][9][10]
- Q2: How should I handle Ni(COD)<sub>2</sub> if I don't have access to a glovebox? A2: While a glovebox is highly recommended, handling can be performed using Schlenk line techniques.
   [1] This involves using specialized glassware and techniques to maintain an inert atmosphere. Alternatively, for some applications, air-stable paraffin wax-encapsulated formulations of Ni(COD)<sub>2</sub> are commercially available.
- Q3: What are the visual signs of Ni(COD)<sub>2</sub> decomposition? A3: Pure, high-quality Ni(COD)<sub>2</sub> is a bright yellow crystalline solid.[2][14][15] Decomposition is indicated by a color change to dark yellow, brown, or even green, which suggests the formation of nickel oxides or metallic nickel.[2][5]

#### Safety

- Q4: What are the primary safety hazards associated with Ni(COD)<sub>2</sub>? A4: Ni(COD)<sub>2</sub> is a
  flammable solid and is air-sensitive.[7][9] It may cause an allergic skin reaction and is
  suspected of causing cancer.[7][9] Always handle it in a well-ventilated area, such as a fume
  hood, and wear appropriate personal protective equipment (PPE), including gloves and
  safety goggles.[7]
- Q5: What should I do in case of a spill? A5: In case of a small spill, first, eliminate all ignition sources.[14] If possible, dampen the solid material with a solvent like acetone to prevent dust formation and transfer it to a suitable container for disposal.[14] For larger spills, evacuate the area and follow your institution's emergency procedures.

#### **Technical Properties**

- Q6: What solvents are compatible with Ni(COD)<sub>2</sub>? A6: Ni(COD)<sub>2</sub> is moderately soluble in aromatic hydrocarbons like benzene and toluene, as well as in tetrahydrofuran (THF).[5][15] It is generally insoluble in aliphatic hydrocarbons and ethers.[15] Note that it can decompose in halogenated solvents.[15]
- Q7: What is the thermal stability of Ni(COD)<sub>2</sub>? A7: Ni(COD)<sub>2</sub> decomposes at temperatures as low as 60°C.[10][16] It is crucial to keep the compound cool during storage and handling.



## **Experimental Protocols**

Protocol 1: Standard Handling of Ni(COD)2 in a Glovebox

- Preparation: Ensure the glovebox has a dry, inert atmosphere (e.g., <1 ppm O<sub>2</sub>, <1 ppm H<sub>2</sub>O). Bring the sealed container of Ni(COD)<sub>2</sub> into the glovebox antechamber and allow it to equilibrate to the glovebox temperature before opening to prevent condensation.
- Dispensing: Carefully open the container inside the glovebox. Using a clean spatula, weigh the desired amount of the yellow solid into a pre-tared vial.
- Sealing: Tightly seal the original container of Ni(COD)<sub>2</sub> and the vial containing the weighed portion.
- Removal: Remove both containers from the glovebox via the antechamber.
- Storage: Immediately return the main stock of Ni(COD)<sub>2</sub> to the freezer for storage under an inert atmosphere.[7][9]

Protocol 2: Purification by Recrystallization (for experienced users only)

This procedure should only be performed by personnel experienced in handling highly airsensitive compounds.

- Setup: All glassware must be oven-dried and cooled under a stream of inert gas. Perform all steps under a strict inert atmosphere (glovebox or Schlenk line).
- Dissolution: In a glovebox, dissolve the crude Ni(COD)<sub>2</sub> in a minimal amount of toluene at room temperature.[3]
- Filtration: Quickly filter the solution through a pad of Celite to remove any insoluble impurities, such as metallic nickel.[3]
- Crystallization: Allow the deep yellow filtrate to stand undisturbed at a low temperature (-78°C is recommended) for several hours (e.g., 12 hours) to induce crystallization.[3]
- Isolation: Once bright yellow-orange needles have formed, remove the supernatant via a cannula fitted with a filter tip while keeping the flask at low temperature.

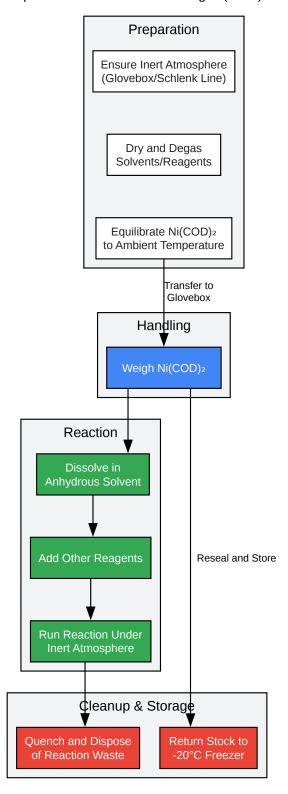


- Washing: Wash the crystals with cold pentane (two portions) and dry under vacuum.[3]
- Storage: Immediately store the purified Ni(COD)2 under an inert atmosphere in a freezer.

## **Visualizations**



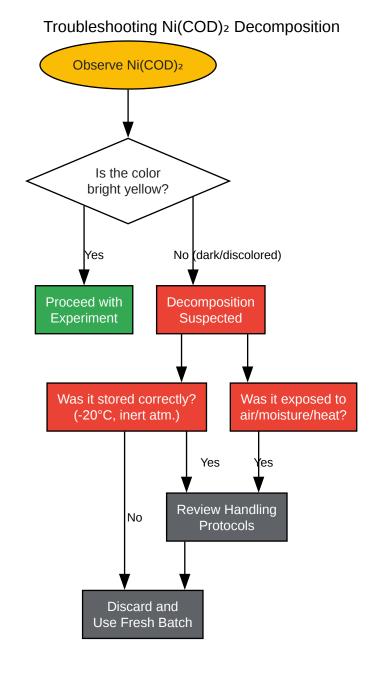
#### Experimental Workflow for Using Ni(COD)2



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Caption: Workflow for handling Ni(COD)2 in an experiment.





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Caption: Decision tree for suspected Ni(COD)<sub>2</sub> decomposition.

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